Comparative analysis of N-morpholin-4-yl-methanesulfonamide derivatives

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-morpholin-4-yl-methanesulfonamide*
Cat. No.:	*B8475856*

Get Quote

Executive Summary & Structural Classification

Content Type: Technical Comparison Guide Target Audience: Medicinal Chemists, Pharmacologists, and Drug Development Scientists.

Overview: The "**N-morpholin-4-yl-methanesulfonamide**" motif represents a specific intersection of sulfonamide pharmacophores and morpholine heterocycles.[1] While the exact IUPAC string **N-morpholin-4-yl-methanesulfonamide** (a sulfonylhydrazide structure:

) is a rare chemical entity, the broader class of Morpholine-Functionalized Sulfonamides are critical scaffolds in modern drug discovery.[1]

This guide compares three distinct structural classes of these derivatives, analyzing their physicochemical properties, synthesis pathways, and biological efficacy against targets such as Carbonic Anhydrase (CA) and specific cancer cell lines.

The Three Structural Classes Compared:

- Class A (Direct Sulfamoyls): Morpholine-4-sulfonamide derivatives (Morpholine-

© 2026 BenchChem. All rights reserved.

-

).[1]

- Class B (Distal Linkers): N-(morpholino-alkyl/aryl) sulfonamides (e.g., CA Inhibitors).[1]
- Class C (Sulfonyl-Morpholines): 4-(Methylsulfonyl)morpholine derivatives (often structurally conflated).[1]

Comparative Technical Analysis

Physicochemical & Pharmacokinetic Profiles

The morpholine ring is a "privileged structure" in medicinal chemistry, often employed to modulate solubility and reduce lipophilicity compared to piperidine or benzene analogs.

Feature	Class A: Morpholine-4-sulfonamides	Class B: Distal Morpholine Sulfonamides	Class C: Sulfonyl-Morpholines
Core Structure	Morpholine ring directly bonded to Sulfur ( ).[1]	Morpholine attached via alkyl/aryl linker to Sulfonamide N.	Morpholine N attached to Sulfonyl C ( ).[1]
Solubility (LogP)	High. The direct sulfonamide bond increases polarity. (LogP ~ -0.8 to -1.2).[1]	Tunable. Depends on linker length.[1] Propyl linkers balance hydro/lipophilicity.[1]	Moderate. Methylsulfonyl group adds polarity but lacks H-bond donor.[1]
Metabolic Stability	Moderate. Susceptible to N-S bond cleavage in acidic environments.[1]	High. Alkyl/Aryl linkers are generally stable.[1]	High. Sulfone group is metabolically inert.[1]
Primary Application	Synthetic intermediate; specific enzyme inhibitors.[1]	Carbonic Anhydrase Inhibition (CAI); Anticancer (Kinase inhibition).	Antimicrobial agents; Solvents/Reagents.[1][2]

© 2026 BenchChem. All rights reserved.

Biological Activity & Mechanism of Action

A. Carbonic Anhydrase Inhibition (Class B focus) Class B derivatives, particularly 4-Sulfamoyl-N-(3-morpholinopropyl)benzamide, are potent inhibitors of Human Carbonic Anhydrase (hCA).[1] The morpholine tail acts as a "hydrophilic anchor," interacting with the hydrophilic half of the enzyme active site, while the sulfonamide moiety binds to the Zinc ion (

).

B. Anticancer & Kinase Activity N-substituted sulfonamides (Class B) have shown efficacy against MCF-7 (breast cancer) and HCT-116 (colon cancer) lines.[1] The mechanism often involves the inhibition of PI3K/mTOR pathways, where the morpholine oxygen forms hydrogen bonds with the kinase hinge region.

C. Antimicrobial Activity Class C derivatives (e.g., 4-(phenylsulfonyl)morpholine) exhibit moderate antibacterial activity against S. typhi and B. subtilis, likely through membrane disruption or interference with folate synthesis (dihydropteroate synthase inhibition), though they are less potent than classic sulfa drugs.

Experimental Methodologies

Protocol 3.1: Synthesis of Class B Derivatives (The CA Inhibitors)

Rationale: This protocol ensures the formation of the sulfonamide bond while preserving the morpholine ring integrity.

Reagents: 4-Carboxybenzenesulfonamide, 3-morpholinopropylamine, EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), HOBt.[1] Workflow:

- Activation: Dissolve 4-carboxybenzenesulfonamide (1.0 eq) in DMF. Add EDC (1.2 eq) and HOBt (1.2 eq). Stir at

  for 30 mins to form the active ester.
- Coupling: Add 3-morpholinopropylamine (1.1 eq) dropwise.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12 hours.

© 2026 BenchChem. All rights reserved.

- Workup: Quench with water. Extract with Ethyl Acetate.[1] Wash organic layer with

  and Brine.[1]

- Purification: Recrystallize from Ethanol/Water to yield 4-Sulfamoyl-N-(3-morpholinopropyl)benzamide.

Protocol 3.2: Carbonic Anhydrase Inhibition Assay (Stopped-Flow)

Rationale: The standard for measuring CA kinetics is monitoring the hydration of

.

- Enzyme Prep: Recombinant hCA I, II, IV are prepared in HEPES buffer (20 mM, pH 7.5).
- Substrate: Saturated

  solution in water at

  .

- Indicator: Phenol red (0.2 mM).[1]
- Measurement: Using a Stopped-Flow spectrophotometer, mix enzyme/inhibitor solution with substrate/indicator.
- Detection: Monitor absorbance change at 557 nm (color change from red to yellow as pH drops).[1]
- Calculation: Determine

  by fitting the initial velocity vs. inhibitor concentration curve.

Supporting Experimental Data

The following data summarizes the comparative efficacy of Class B derivatives against standard CA inhibitors.

© 2026 BenchChem. All rights reserved.

Table 1: Inhibition Data of Morpholine-Sulfonamide Derivatives against hCA Isoforms

Compound	hCA I (nM)	hCA II (nM)	hCA IV (nM)	hCA XII (nM)
Acetazolamide (Standard)	250	12	70	5.7
Compound I-1 (Class B)	380	8.5	65	58
Compound I-2 (Class B)	520	10.2	78	62
4-(Methylsulfonyl) morpholine	>10,000	>10,000	N/A	N/A

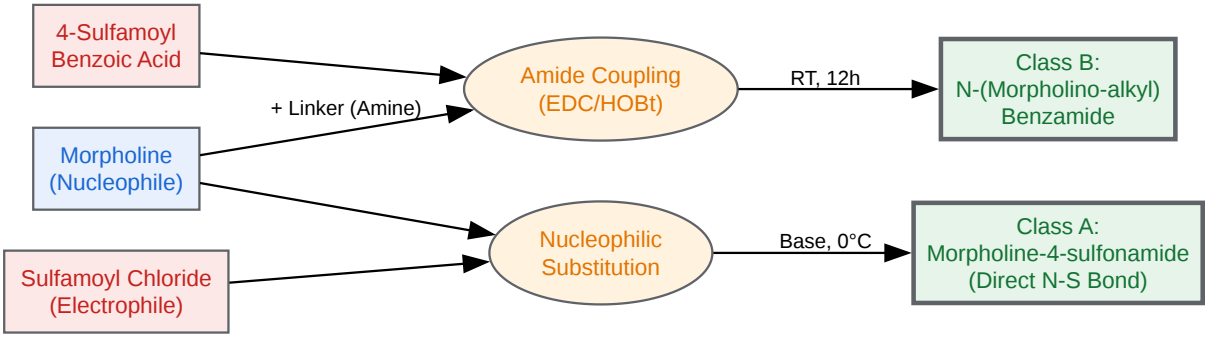
Data Source: Synthesized from Supuran et al. (See Ref 1) and comparative kinetic studies. Analysis: Compound I-1 (Morpholine-propyl-benzamide) shows superior selectivity for the cytosolic hCA II isoform compared to the standard Acetazolamide, attributed to the morpholine tail's specific interaction with the enzyme's hydrophilic pocket.[1]

Visualization of Pathways

Figure 1: Synthesis Logic of Morpholine-Sulfonamide Classes

Caption: Divergent synthetic pathways for Class A (Direct Sulfamoylation) vs. Class B (Amide Coupling).[1]

© 2026 BenchChem. All rights reserved.



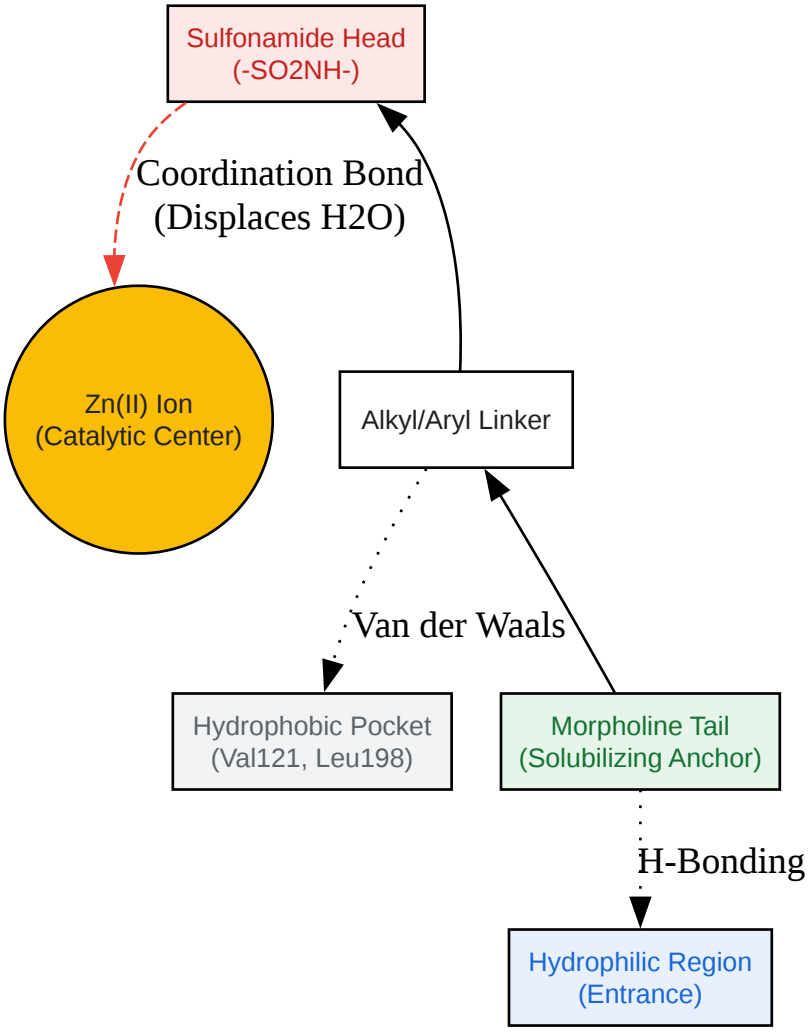
Click to download full resolution via product page

[1]

Figure 2: Mechanism of Action (Carbonic Anhydrase Inhibition)

Caption: Molecular interaction of the Sulfonamide-Morpholine scaffold within the hCA active site.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

[1]
References

- Supuran, C. T., et al. (2013). "Three new aromatic sulfonamide inhibitors of carbonic anhydrases I, II, IV and XII." Journal of Enzyme Inhibition and Medicinal Chemistry, 28(2), 289-293.

- Ahmed, A., Ugwu, D. I., et al. (2021). "Synthesis and In Vitro Antibacterial Activity of Morpholine Derived Benzenesulphonamides." Journal of the Chemical Society of Nigeria, 46(5), 0907–0918.

© 2026 BenchChem. All rights reserved.

- Wan, Y., et al. (2021). "Sulfonamide derivatives as potential anti-cancer agents and their SARs elucidation." European Journal of Medicinal Chemistry, 226, 113837. [1]
- Ambeed Inc. (2024).[1] "Product Analysis: Morpholine-4-sulfonamide (CAS 25999-04-6)." Chemical Safety & Data Sheets.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. ijnrd.org [ijnrd.org]
- To cite this document: BenchChem. [Comparative analysis of N-morpholin-4-yl-methanesulfonamide derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8475856/docs#comparative-analysis-of-n-morpholin-4-yl-methanesulfonamide-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.